

Physicochemical Properties of N-nitroso-desmethyl-diltiazem: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-diltiazem*

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Introduction

N-nitroso-desmethyl-diltiazem is a nitrosamine impurity of significant interest in the pharmaceutical industry. As a potential genotoxic impurity, its detection, characterization, and control are critical for ensuring the safety and quality of diltiazem drug products. This technical guide provides a comprehensive overview of the known physicochemical properties of **N-nitroso-desmethyl-diltiazem**, detailed experimental protocols for its analysis, and an examination of the relevant biological signaling pathways of its parent compound, diltiazem.

Physicochemical Data

The following tables summarize the available quantitative data for **N-nitroso-desmethyl-diltiazem**. It is important to note that while some experimental data is available, many properties are computationally predicted.

Table 1: General and Chemical Identifiers

Property	Value	Source
IUPAC Name	[(2S,3S)-2-(4-methoxyphenyl)-5-[2-[methyl(nitroso)amino]ethyl]-4-oxo-2,3-dihydro-1,5-benzothiazepin-3-yl] acetate	PubChem[1]
Molecular Formula	C21H23N3O5S	PubChem[1]
Molecular Weight	429.49 g/mol	Multiple Sources[2][3][4][5]
Appearance	Yellow Solid	Certificate of Analysis[6]
Solubility	Acetonitrile	Certificate of Analysis[6][7]

Table 2: Computed Physicochemical Properties

Property	Value	Source
XLogP3-AA (logP)	3	PubChem[8]
Hydrogen Bond Donor Count	0	PubChem[1][8]
Hydrogen Bond Acceptor Count	7	PubChem[1]
Rotatable Bond Count	6	PubChem[1]
Topological Polar Surface Area	114 Å ²	PubChem[1][8]
Heavy Atom Count	30	PubChem[1]

Note: Experimental data for melting point, boiling point, and pKa are not readily available in the reviewed literature.

Experimental Protocols

The primary analytical challenge concerning **N-nitroso-desmethyl-diltiazem** is its detection and quantification at trace levels in pharmaceutical formulations. High-performance liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the method of choice for this purpose.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for the Quantification of N-nitroso-desmethyl-diltiazem

This protocol is a composite based on methodologies described in the scientific literature for the analysis of nitrosamine impurities.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Objective: To develop and validate a sensitive and specific method for the quantification of **N-nitroso-desmethyl-diltiazem** in a diltiazem hydrochloride drug product.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Chromatographic Conditions:

- Column: C18 Atlantis T3 column or equivalent[\[9\]](#)
- Mobile Phase A: 0.1% Formic acid in water[\[9\]](#)
- Mobile Phase B: Acetonitrile[\[9\]](#)
- Gradient Elution: A linear gradient is typically employed to achieve separation from the active pharmaceutical ingredient (API) and other impurities.
- Flow Rate: 0.5 mL/min[\[9\]](#)
- Injection Volume: 10 µL[\[9\]](#)
- Column Temperature: Ambient or controlled (e.g., 40°C)

Mass Spectrometric Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Acquisition Mode: Multiple Reaction Monitoring (MRM)

- Precursor Ion (m/z): 429.9[9]
- Product Ion (m/z): 283.25[9]
- Interface Voltage: 1.00 kV[9]
- Focus Voltage: Optimized for maximum signal intensity

Sample Preparation:

- Accurately weigh and dissolve the diltiazem hydrochloride drug product in a suitable solvent (e.g., a mixture of Mobile Phase A and B).
- Dilute the sample to a final concentration within the linear range of the assay.
- Filter the sample through a 0.22 µm filter before injection.

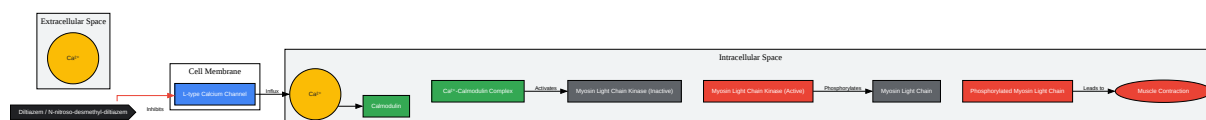
Method Validation: The method should be validated according to the International Council for Harmonisation (ICH) guidelines, including specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), limit of detection (LOD), and limit of quantification (LOQ).

Signaling Pathways and Logical Relationships

While specific signaling pathway studies for **N-nitroso-desmethyl-diltiazem** are not available, its structural similarity to diltiazem suggests it may interact with similar biological targets. Diltiazem is a well-characterized non-dihydropyridine calcium channel blocker.[13][14]

Diltiazem Signaling Pathway

Diltiazem exerts its therapeutic effects by inhibiting the influx of extracellular calcium through L-type calcium channels in vascular smooth muscle and cardiac muscle.[13][14] This leads to vasodilation and a decrease in heart rate and contractility.

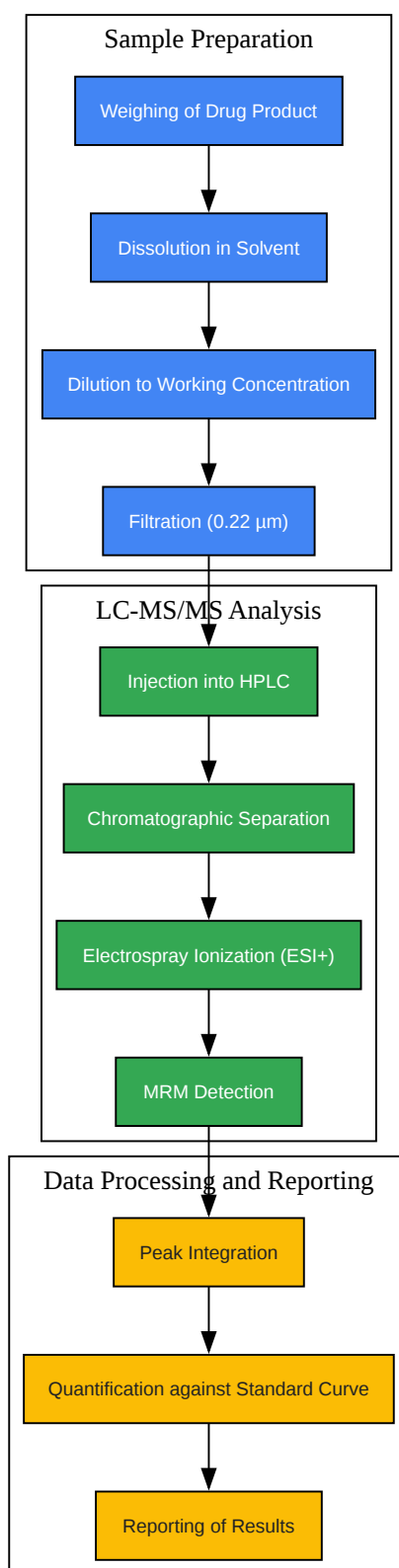


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Caption: Diltiazem's mechanism of action via inhibition of L-type calcium channels.

Experimental Workflow for Impurity Analysis

The logical flow for the analysis of **N-nitroso-desmethyl-diltiazem** in a pharmaceutical product involves several key stages, from sample preparation to data analysis and reporting.



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Caption: Workflow for the analysis of **N-nitroso-desmethyl-diltiazem** impurity.

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References

- 1. Diltiazem Action Pathway | Pathway - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pharmaceutical Impurity Analysis Overview (Primer) – Chemass [chemass.si]
- 3. ijpsjournal.com [ijpsjournal.com]
- 4. biotech-spain.com [biotech-spain.com]
- 5. medikamenterqs.com [medikamenterqs.com]
- 6. N-Nitroso-N-desmethyl-diltiazem | LGC Standards [lgcstandards.com]
- 7. store.usp.org [store.usp.org]
- 8. m.youtube.com [m.youtube.com]
- 9. Diltiazem - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. waters.com [waters.com]
- 11. ajpaonline.com [ajpaonline.com]
- 12. Quantitative Analysis of Nitrosamine Impurities by LC-MS Methods from the United States Pharmacopeia General Chapter [sigmaaldrich.com]
- 13. tlcstandards.com [tlcstandards.com]
- 14. kmpharma.in [kmpharma.in]
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